

Application Notes and Protocols: MY10 for Reducing Alcohol Consumption in Rats

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Compound of Interest

Compound Name: MY10

Cat. No.: B15621535

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Introduction

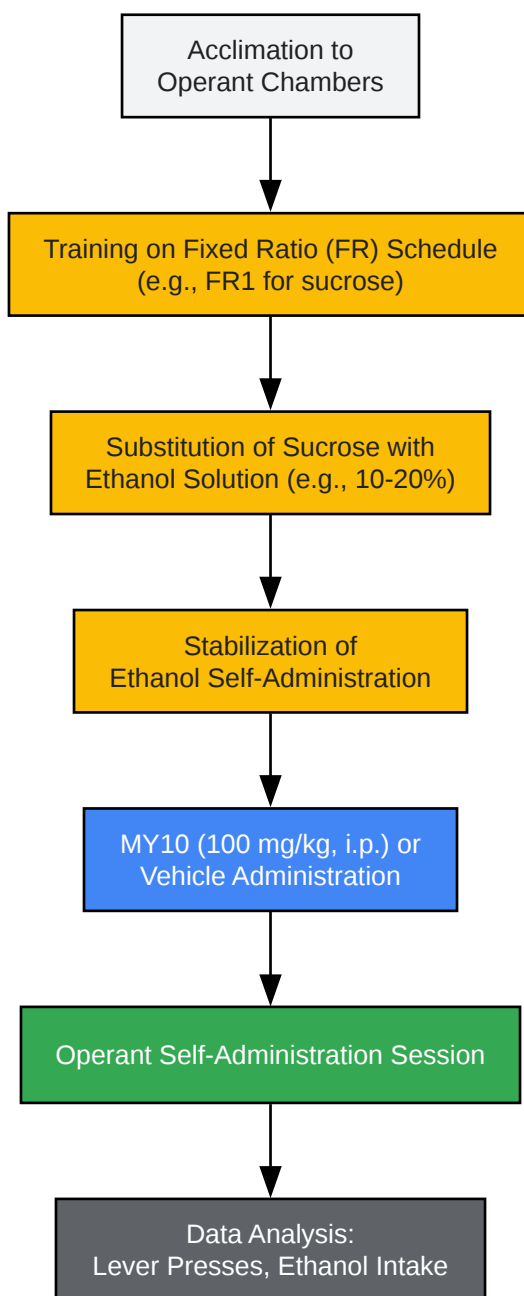
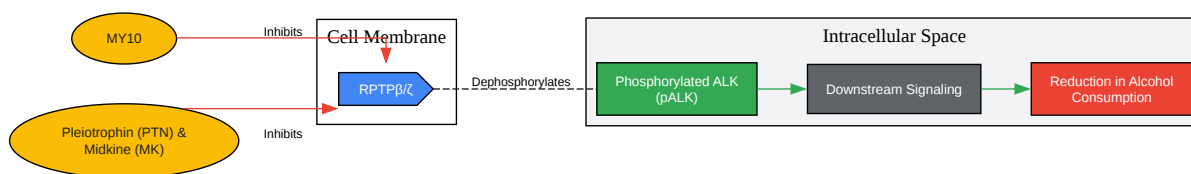
These application notes provide a comprehensive overview of the effective dosage and experimental protocols for utilizing **MY10**, a selective inhibitor of Receptor Protein Tyrosine Phosphatase β/ζ (RPTP β/ζ), to reduce alcohol consumption in rat models of alcohol use disorder (AUD). The provided information is based on preclinical studies and is intended to guide researchers in designing and executing experiments to evaluate the therapeutic potential of **MY10**.

Disclaimer: The following protocols are intended for research purposes only and should be performed by qualified personnel in accordance with all applicable regulations and institutional guidelines.

Mechanism of Action

MY10 is a small molecule inhibitor that targets RPTP β/ζ , a key enzyme in a signaling pathway implicated in alcohol-related behaviors. The endogenous ligands for RPTP β/ζ , pleiotrophin (PTN) and midkine (MK), have been shown to reduce alcohol intake and reward.^[1] By inhibiting RPTP β/ζ , **MY10** mimics the effects of these endogenous cytokines, leading to a reduction in excessive alcohol consumption. The proposed signaling cascade involves the modulation of downstream targets such as anaplastic lymphoma kinase (ALK).^{[1][2]}

Signaling Pathway of MY10 in Reducing Alcohol Consumption



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References

- 1. Inhibition of Receptor Protein Tyrosine Phosphatase β/ζ Reduces Alcohol Intake in Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological inhibition of Receptor Protein Tyrosine Phosphatase β/ζ (PTPRZ1) modulates behavioral responses to ethanol - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: MY10 for Reducing Alcohol Consumption in Rats]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621535#effective-dosage-of-my10-for-reducing-alcohol-consumption-in-rats]

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